

# A Comprehensive Technical Guide to the Physicochemical Properties of 3-Octanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Octanol

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## Introduction

**3-Octanol**, an eight-carbon secondary alcohol, is a molecule of significant interest across various scientific disciplines, including flavor and fragrance chemistry, materials science, and as a potential biofuel component. Its specific physicochemical characteristics govern its behavior in different matrices and applications. This technical guide provides an in-depth overview of the core physicochemical properties of **3-Octanol**, complete with experimental methodologies and a structured data presentation.

## Physicochemical Properties of 3-Octanol

The following table summarizes the key physicochemical properties of **3-Octanol**, compiled from various reliable sources.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>18</sub> O
Molecular Weight	130.23 g/mol [1][2]
Appearance	Colorless liquid[1][3]
Odor	Earthy, mushroom, herbal, nutty[1][4]
Boiling Point	173-176 °C at 760 mmHg[1][4][5][6][7][8][9][10][11][12]
Melting Point	-45 °C[1][4][5][6][8][13]
Density	0.817-0.824 g/cm <sup>3</sup> at 25 °C[1][3][5][6][7][9][10][11]
Solubility in Water	1.252 - 1.5 g/L at 25 °C[13][14][15]
Solubility in Solvents	Soluble in alcohol and ether[1][5]
Vapor Pressure	~1 mmHg at 20 °C[7][9][10][13][16]
Vapor Density	~4.5 (air = 1)[4][7][9][10][14][16]
Refractive Index	1.425-1.429 at 20 °C[1][4][6][7][9][10][11][12][13][16][17]
Flash Point	65.56 - 68 °C (150 - 154.4 °F)[4][6][8][9][13][18]
LogP (o/w)	2.721 (estimated)[4]
CAS Number	589-98-0[1]

## Experimental Protocols

The determination of the physicochemical properties of **3-Octanol** relies on established laboratory techniques. Below are detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is the distillation method.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
  - A sample of **3-Octanol** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The heating mantle is turned on, and the liquid is heated gradually.
  - The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

## Determination of Melting Point

The melting point is the temperature at which a solid transitions into a liquid. For a substance like **3-Octanol**, which is a liquid at room temperature, this would be its freezing point.

- Apparatus: Test tube, thermometer, cooling bath (e.g., ice-salt mixture).
- Procedure:
  - A sample of **3-Octanol** is placed in a test tube.
  - A thermometer is immersed in the liquid.
  - The test tube is placed in a cooling bath and the sample is stirred gently.
  - The temperature is monitored as the liquid cools and begins to solidify.
  - The temperature at which the first crystals appear and the temperature at which the entire sample solidifies are recorded. The melting point is the temperature at which the solid and liquid phases are in equilibrium.

## Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: Pycnometer (a specific gravity bottle), analytical balance.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - The pycnometer is filled with **3-Octanol**, ensuring no air bubbles are trapped, and weighed again.
  - The pycnometer is then emptied, cleaned, dried, and filled with a reference substance of known density (e.g., distilled water) and weighed.
  - The density of **3-Octanol** is calculated using the formula:  $\text{Density} = (\text{mass of } \mathbf{3\text{-Octanol}} / \text{mass of water}) * \text{density of water}$ .

## Determination of Solubility in Water

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

- Apparatus: Test tubes, graduated pipettes, vortex mixer, analytical balance.
- Procedure:
  - A known volume of distilled water is placed in a series of test tubes.
  - Increasingly larger, precisely measured amounts of **3-Octanol** are added to the test tubes.
  - The test tubes are sealed and agitated vigorously using a vortex mixer until saturation is reached.
  - The solutions are allowed to stand until any undissolved **3-Octanol** separates.
  - The concentration of **3-Octanol** in the aqueous phase of the saturated solution is then determined, often by gas chromatography, to establish the solubility limit.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

- Apparatus: Abbe refractometer, constant temperature water bath.
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - The temperature of the refractometer prisms is maintained at a constant temperature (e.g., 20 °C) using the water bath.
  - A few drops of **3-Octanol** are placed on the surface of the prism.
  - The prism is closed, and the light source is adjusted.
  - The eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read directly from the instrument's scale.

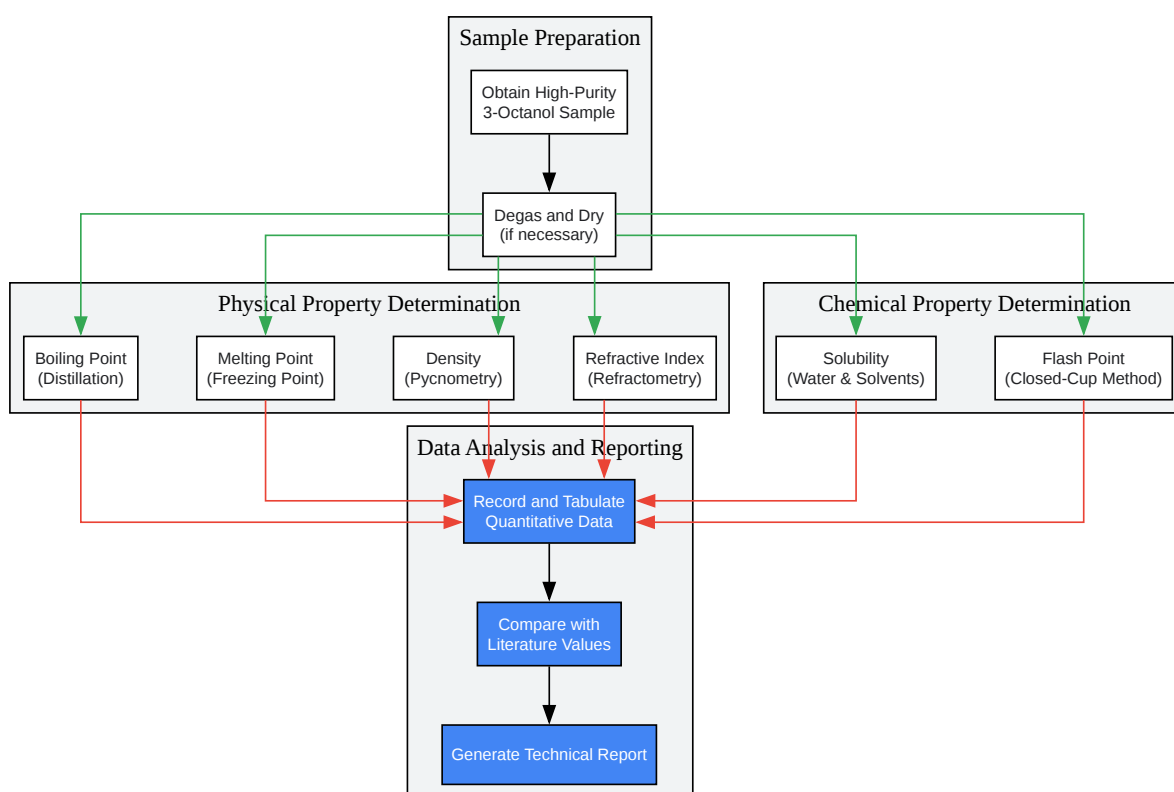
## Determination of Flash Point

The flash point is the lowest temperature at which a volatile substance can vaporize to form an ignitable mixture with air.

- Apparatus: Pensky-Martens closed-cup tester or Cleveland open-cup tester.
- Procedure (Closed-Cup):
  - The sample cup is filled with **3-Octanol** to the marked level.
  - The lid is secured, and the sample is heated at a slow, constant rate while being stirred.
  - At regular temperature intervals, an ignition source is introduced into the vapor space above the liquid.
  - The flash point is the lowest temperature at which a brief flash is observed.

## Visualizations

The following diagram illustrates a generalized workflow for the determination of the physicochemical properties of a liquid organic compound such as **3-Octanol**.



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Figure 1. General workflow for determining physicochemical properties.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 3-Octanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3420838#what-are-the-physicochemical-properties-of-3-octanol]

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